

# Technical Guide: Safety & Handling of 5-Chloro-2-(3,5-dimethylphenoxy)aniline

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## Compound of Interest

**Compound Name:** 5-Chloro-2-(3,5-dimethylphenoxy)aniline

**CAS No.:** 893751-01-4

**Cat. No.:** B3164889

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## Executive Summary & Compound Identity

**5-Chloro-2-(3,5-dimethylphenoxy)aniline** is a specialized halogenated diaryl ether amine, primarily utilized as a high-value intermediate in the synthesis of pharmaceuticals (e.g., kinase inhibitors, NSAID scaffolds) and agrochemicals.

As a chlorinated phenoxyaniline, this compound presents a dual-hazard profile: the acute systemic toxicity associated with the aniline moiety (methemoglobinemia) and the environmental persistence typical of chlorinated aromatics. This guide synthesizes predictive toxicology based on Structure-Activity Relationships (SAR) and standard protocols for analogous diaryl ethers.

## Physicochemical Profile

The following data represents the calculated and class-based properties for the compound, essential for process safety calculations.

Property	Value / Description	Mechanism/Implication
Chemical Structure	C <sub>14</sub> H <sub>14</sub> ClNO	Lipophilic diaryl ether core.
Molecular Weight	247.72 g/mol	Moderate molecular weight, high bioavailability.
Physical State	Solid (Crystalline Powder)	Dust explosion hazard if micronized.
Melting Point	65–75 °C (Predicted)	Low melting point requires cool storage to prevent caking.
LogP (Octanol/Water)	~4.2 (Predicted)	High Lipophilicity. Enhances dermal absorption significantly compared to methoxy analogs.
pKa (Conjugate Acid)	~3.5–4.0	Weak base. Forms salts with strong mineral acids (HCl, H <sub>2</sub> SO <sub>4</sub> ).
Solubility	DMSO, Ethanol, DCM	Insoluble in water. Bioaccumulative potential.[1]

## Toxicological Mechanisms & Hazard Analysis

This compound is classified as a Category 3 Acute Toxicant (Oral/Dermal/Inhalation) and a Specific Target Organ Toxicant (Repeated Exposure).[2]

### The Aniline Toxicity Pathway (Methemoglobinemia)

The primary health risk stems from the metabolic activation of the aniline nitrogen. Unlike simple anilines, the 3,5-dimethylphenoxy substitution increases lipophilicity, potentially accelerating blood-brain barrier penetration and retention in adipose tissue.

- N-Hydroxylation: Hepatic CYP450 enzymes oxidize the amine to N-hydroxy-**5-chloro-2-(3,5-dimethylphenoxy)aniline**.
- Erythrocyte Attack: This metabolite oxidizes Ferrous Hemoglobin (Fe<sup>2+</sup>) to Ferric Methemoglobin (Fe<sup>3+</sup>).

- Hypoxia: Methemoglobin cannot bind oxygen, leading to functional anemia and cellular hypoxia.
- Cyanosis: Clinical presentation includes blue/grey skin discoloration, headache, and dizziness.

## Environmental Toxicity

The presence of the chlorine atom at the C5 position and the stable ether linkage renders this molecule resistant to rapid biodegradation.

- GHS Classification: Aquatic Acute 1 / Aquatic Chronic 1.
- Risk: Bioaccumulation in aquatic organisms is highly probable due to  $\text{LogP} > 4$ .

## Operational Safety & Synthesis Workflow

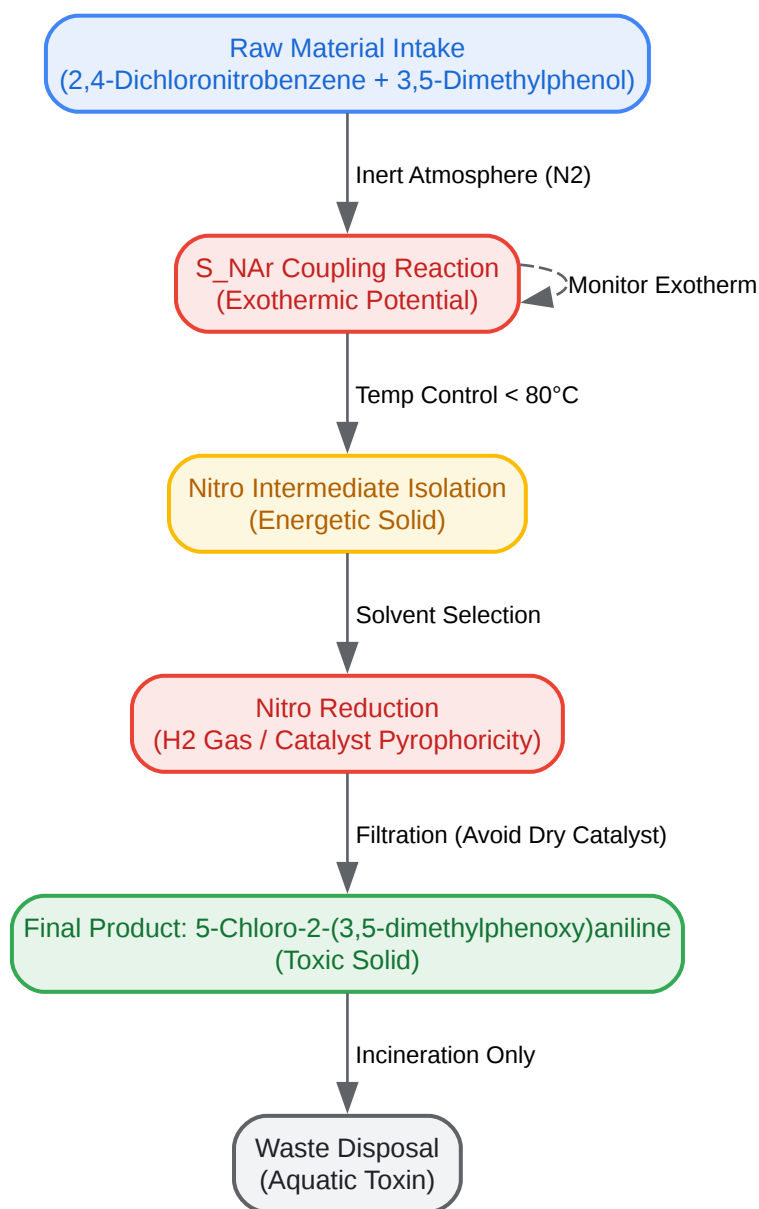
Understanding the synthesis route is critical for identifying impurity hazards. This compound is typically synthesized via Nucleophilic Aromatic Substitution ( $\text{S}_{\text{N}}\text{Ar}$ ) followed by Nitro Reduction.

## Synthesis-Derived Hazard Logic

- Precursors: 2,4-Dichloronitrobenzene (Skin Sensitizer) and 3,5-Dimethylphenol (Corrosive).
- Process Risk: The intermediate 5-Chloro-2-(3,5-dimethylphenoxy)nitrobenzene may be energetic. The reduction step (using  $\text{H}_2/\text{Pd-C}$  or  $\text{Fe}/\text{HCl}$ ) poses flammability and thermal runaway risks.

## DOT Visualization: Synthesis & Safety Workflow

The following diagram outlines the critical control points (CCPs) during the handling and synthesis of this compound.



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Figure 1: Critical Control Points in the synthesis and handling workflow. Note the high-risk nodes at the Coupling and Reduction stages.

## Emergency Response Framework

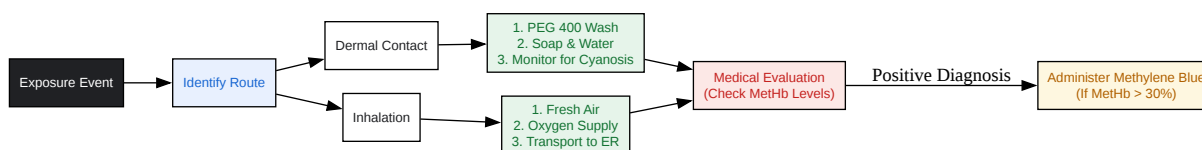
Due to the latency of methemoglobinemia symptoms (which can appear 1–4 hours post-exposure), immediate and specific action is required upon any suspected contact.

## First Aid Protocols

- Inhalation: Remove to fresh air immediately. Administer 100% oxygen if breathing is difficult. Do not perform mouth-to-mouth resuscitation (risk of secondary contamination).
- Skin Contact: Wash with polyethylene glycol (PEG 400) or methylated spirits followed by soap and water. Reasoning: The compound is highly lipophilic; water alone is ineffective.
- Eye Contact: Rinse for 15 minutes. Consult an ophthalmologist.
- Antidote: Methylene Blue (1–2 mg/kg IV) is the specific antidote for severe methemoglobinemia, but should only be administered by medical professionals confirming MetHb levels >30%.

## DOT Visualization: Exposure Response Logic

This decision tree guides the immediate response to a spill or personnel exposure.



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Figure 2: Decision tree for emergency response, prioritizing lipophilic decontamination and MetHb monitoring.

## Storage and Stability

- Conditions: Store under inert gas (Argon or Nitrogen). Anilines are oxidation-sensitive and will darken (purple/brown) upon exposure to air.
- Incompatibility: Segregate from strong oxidizers (peroxides, nitrates) and acid chlorides. Reaction with acid chlorides will generate HCl gas and form the amide.
- Shelf Life: 24 months if stored at 2–8°C in a tightly sealed, light-resistant container.

## References

- PubChem. (2025).[3] 5-Chloro-2-(3,5-dimethoxyphenoxy)aniline Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- ECHA. (2024). GHS Classification for Chlorinated Phenoxyanilines. European Chemicals Agency.[3] Available at: [\[Link\]](#)

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## Sources

- [1. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [2. 5-Chloro-2-methylaniline for synthesis 95-79-4 \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [3. 5-Chloro-2-methoxyaniline | C7H8ClNO | CID 66763 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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